Application Note & Protocol: Laboratory Synthesis of 2-Phenoxypyridine-3-carbohydrazide

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Compound of Interest

Compound Name:	*2-Phenoxypyridine-3-carbohydrazide*
CAS No.:	*175135-01-0*
Cat. No.:	*B071429*

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Abstract

This document provides a comprehensive, multi-step protocol for the laboratory synthesis of **2-Phenoxypyridine-3-carbohydrazide**, a heterocyclic compound of significant interest in medicinal chemistry and drug development. The synthesis begins with commercially available nicotinic acid and proceeds through key intermediates including 2-chloronicotinic acid, ethyl 2-chloronicotinate, and ethyl 2-phenoxynicotinate. Each step is detailed with underlying chemical principles, step-by-step procedures, reagent specifications, and safety considerations. This guide is intended for researchers, chemists, and drug development professionals with a foundational knowledge of organic synthesis techniques.

Introduction and Strategic Overview

2-Phenoxypyridine-3-carbohydrazide and its derivatives are recognized for their diverse pharmacological activities, including potential anti-inflammatory and analgesic properties.[1] The core structure, featuring a phenoxy group on a pyridine ring coupled with a carbohydrazide

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moiety, makes it a valuable scaffold for building more complex molecules. Hydrazide and hydrazone derivatives are known pharmacophores that contribute to a wide range of biological activities.[2][3]

The synthetic strategy outlined herein is a robust four-step sequence designed for efficiency and scalability in a standard laboratory setting. The pathway was designed based on established and reliable chemical transformations reported in the literature.

The overall synthetic pathway involves:

- Chlorination of the Pyridine Ring: Conversion of nicotinic acid to 2-chloronicotinic acid. This is achieved via an N-oxidation followed by chlorination, a common method for activating the pyridine ring for nucleophilic substitution.[4][5]
- Esterification: Formation of ethyl 2-chloronicotinate from 2-chloronicotinic acid to protect the carboxylic acid and facilitate the subsequent substitution reaction.[6][7]
- Nucleophilic Aromatic Substitution (SNAr): Introduction of the phenoxy group by reacting ethyl 2-chloronicotinate with phenol.
- Hydrazinolysis: Conversion of the ethyl ester intermediate into the final **2-Phenoxypyridine-3-carbohydrazide** product using hydrazine hydrate.[8]

This methodical approach ensures high yields and purity of the final product.

Overall Synthetic Workflow & Reaction Scheme

The synthesis is a linear sequence of four distinct chemical transformations. The workflow is designed to allow for the isolation and purification of each intermediate, ensuring the quality of the material proceeding to the next stage.

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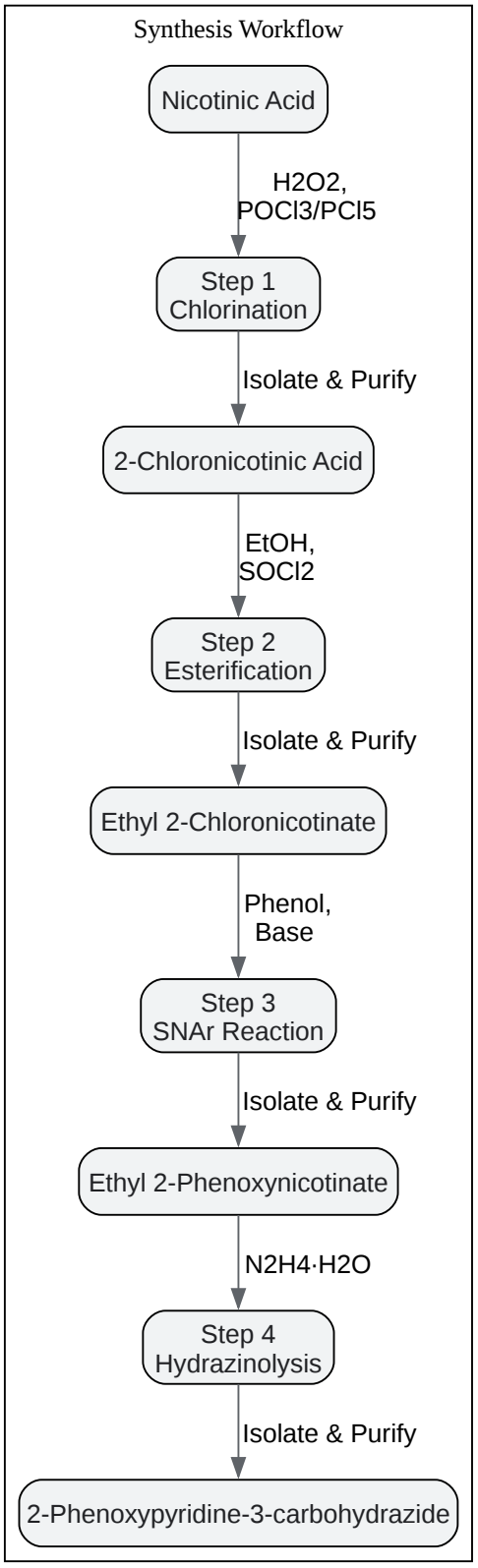

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Caption: Overall workflow for the synthesis of **2-Phenoxypyridine-3-carbohydrazide**.

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The chemical transformations are summarized in the scheme below:



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Caption: Chemical reaction scheme for the multi-step synthesis.

Detailed Experimental Protocols

Safety Precaution: All steps must be performed in a well-ventilated fume hood. Personal Protective Equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, is mandatory.

Step 1: Synthesis of 2-Chloronicotinic Acid

This step involves the conversion of nicotinic acid to its N-oxide, which is then chlorinated. The N-oxide formation activates the 2-position of the pyridine ring for chlorination.[5]

Reagents and Parameters:

Reagent	Molar Eq.	MW (g/mol)	Amount	Purpose
Nicotinic Acid	**1.0**	**123.11**	**10.0 g**	**Starting Material**
Hydrogen Peroxide (30%)	~3.0	34.01	~25 mL	Oxidizing Agent
Acetic Acid	-	60.05	50 mL	Solvent
Phosphorus Oxychloride	~4.0	153.33	~35 mL	Chlorinating Agent

| Phosphorus Pentachloride| ~1.5 | 208.24 | ~25 g | Chlorinating Agent |

Protocol:

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- N-Oxidation: In a 250 mL round-bottom flask, dissolve nicotinic acid (1.0 eq) in glacial acetic acid.
- Slowly add hydrogen peroxide (30% solution, ~3.0 eq) to the mixture while stirring.
- Heat the reaction mixture to 70-80°C and maintain for 4-5 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- After completion, cool the mixture and carefully remove the solvent under reduced pressure.
- Chlorination: To the crude nicotinic acid N-oxide residue, cautiously add phosphorus oxychloride (~4.0 eq) in a fume hood.[9]
- Add phosphorus pentachloride (~1.5 eq) portion-wise to control the exothermic reaction.[5]
- Heat the mixture to 100-105°C and reflux for 2-3 hours until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and pour it slowly onto crushed ice with vigorous stirring.
- A precipitate of 2-chloronicotinic acid will form. Filter the solid, wash thoroughly with cold water, and dry under vacuum. The expected yield is high, potentially around 85-90%.[5]

Step 2: Synthesis of Ethyl 2-Chloronicotinate

Esterification of the carboxylic acid is performed using thionyl chloride to form the acyl chloride in situ, which then rapidly reacts with ethanol. This method is highly efficient, with byproducts (SO_2 and HCl) being gaseous, simplifying the workup.[6]

Reagents and Parameters:

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Reagent	Molar Eq.	MW (g/mol)	Amount (for 10g start)	Purpose
2-Chloronicotinic Acid	**1.0**	**157.55**	**10.0 g**	**Starting Material**
Thionyl Chloride ($SOCl_2$)	~3.0	118.97	~14 mL	Esterification Reagent
Absolute Ethanol	-	46.07	50 mL	Reagent & Solvent

| Benzene or Toluene | - | - | 70 mL | Solvent |

Protocol:

- Suspend 2-chloronicotinic acid (1.0 eq) in benzene or toluene in a 250 mL round-bottom flask equipped with a reflux condenser.
- Add thionyl chloride (~3.0 eq) dropwise to the suspension at room temperature.
- Heat the mixture to reflux (around 80°C for benzene) and maintain for 3 hours. The solid should dissolve as the reaction progresses.
- After the reaction is complete, distill off the excess thionyl chloride and solvent under reduced pressure.
- To the oily residue (the acyl chloride intermediate), add absolute ethanol dropwise while cooling the flask in an ice bath.[6]
- Once the addition is complete, warm the mixture to reflux for 1 hour to ensure complete esterification.
- Remove the excess ethanol under reduced pressure to yield crude ethyl 2-chloronicotinate as an oil. Purification can be achieved by vacuum distillation or column chromatography.

Step 3: Synthesis of Ethyl 2-Phenoxynicotinate

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This step is a classic nucleophilic aromatic substitution (SNAr). The electron-withdrawing nature of the pyridine nitrogen and the ester group facilitates the displacement of the chloride at the 2-position by the phenoxide ion. Using a base like potassium carbonate is crucial to deprotonate phenol, forming the much more potent nucleophile, potassium phenoxide.[10][11]

Reagents and Parameters:

Reagent	Molar Eq.	MW (g/mol)	Amount (for 10g start)	Purpose
Ethyl 2-Chloronicotinate	**1.0**	**185.61**	**10.0 g**	**Starting Material**
Phenol	1.2	94.11	6.1 g	Nucleophile
Potassium Carbonate (K_2CO_3)	2.0	138.21	14.9 g	Base

| N,N-Dimethylformamide (DMF) | - | 73.09 | 80 mL | Solvent |

Protocol:

- In a 250 mL flask, dissolve phenol (1.2 eq) in anhydrous DMF.
- Add anhydrous potassium carbonate (2.0 eq) to the solution and stir for 15 minutes to form the potassium phenoxide salt.
- Add ethyl 2-chloronicotinate (1.0 eq) to the mixture.
- Heat the reaction mixture to 100-120°C and stir for 6-8 hours. Monitor the reaction by TLC until the starting material is consumed.
- Cool the mixture to room temperature and pour it into a beaker containing ice-water (approx. 400 mL).
- Extract the aqueous mixture with ethyl acetate (3 x 100 mL).

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- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Remove the solvent under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield pure ethyl 2-phenoxynicotinate.

Step 4: Synthesis of 2-Phenoxypyridine-3-carbohydrazide

The final step is the conversion of the ester to the corresponding hydrazide through hydrazinolysis. This is a nucleophilic acyl substitution where hydrazine acts as the nucleophile, attacking the ester carbonyl. The reaction is typically driven to completion by using an excess of hydrazine hydrate and heating.[8][12]

Reagents and Parameters:

Reagent	Molar Eq.	MW (g/mol)	Amount (for 10g start)	Purpose
Ethyl 2-Phenoxynicotinate	**1.0**	**243.26**	**10.0 g**	**Starting Material**
Hydrazine Hydrate (~64%)	5.0	50.06	~10 mL	Hydrazinolysis Agent

| Ethanol (95%) | - | 46.07 | 100 mL | Solvent |

Protocol:

- Dissolve ethyl 2-phenoxynicotinate (1.0 eq) in ethanol in a 250 mL round-bottom flask.
- Add an excess of hydrazine hydrate (5.0 eq) to the solution.[8]
- Heat the mixture to reflux and maintain for 8-12 hours. The progress can be monitored by TLC.

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- Upon completion, cool the reaction mixture in an ice bath. The product, **2-Phenoxypyridine-3-carbohydrazide**, will often precipitate out of the solution.
- If precipitation occurs, filter the solid, wash it with a small amount of cold ethanol, and dry it under vacuum.
- If the product does not precipitate, reduce the volume of the solvent under reduced pressure and cool again to induce crystallization. Recrystallization from ethanol can be performed for further purification if necessary.

Characterization and Validation

The identity and purity of the final product and all intermediates should be confirmed using standard analytical techniques:

- Thin Layer Chromatography (TLC): To monitor reaction progress and assess purity.
- Melting Point: To determine the purity of the solid products.
- Spectroscopy:
  - ^{1}H and ^{13}C NMR: To confirm the chemical structure.
  - FT-IR: To identify key functional groups (e.g., C=O of the ester vs. amide bands of the hydrazide, N-H stretches).
  - Mass Spectrometry (MS): To confirm the molecular weight of the synthesized compounds.

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